

Technical Monograph: 3-(2-Methylphenyl)benzaldehyde

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Compound of Interest

Compound Name: 3-(2-Methylphenyl)benzaldehyde

CAS No.: 371764-26-0

Cat. No.: B1332052

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Molecular Architecture, Synthetic Protocols, and Pharmacophore Utility[1][2]

Executive Summary

This technical guide provides a comprehensive analysis of **3-(2-Methylphenyl)benzaldehyde** (CAS: 371764-26-0), a biphenyl scaffold critical in medicinal chemistry.[1][2] Beyond its molecular weight of 196.24 g/mol, this compound represents a "privileged structure"—a biaryl core capable of orienting pharmacophores into specific protein binding pockets.[1][3] This guide details its physicochemical profile, robust synthetic pathways via Suzuki-Miyaura cross-coupling, and validation strategies to distinguish it from structural isomers.[1]

Part 1: Physicochemical Profile & Molecular Weight Analysis[1]

The molecular weight (MW) is the primary identifier for stoichiometry and mass spectrometry validation.[1] However, for high-resolution applications (HRMS), the monoisotopic mass is the critical metric.[1]

Quantitative Data Table

Property	Value	Technical Context
Molecular Formula	C ₁₄ H ₁₂ O	Biphenyl core with formyl and methyl substituents.[2][4]
Average Mol. Weight	196.24 g/mol	Used for molarity calculations and reagent stoichiometry.[2]
Monoisotopic Mass	196.0888 Da	Required for identifying the [M+H] ⁺ peak in HRMS (approx.[1][2] 197.096 Da).[1][2]
CAS Registry Number	371764-26-0	Unique identifier for regulatory and procurement verification.[2]
Physical State	Solid / Oil	Often an oil or low-melting solid due to ortho-methyl steric twist preventing planarity.[2]
LogP (Predicted)	~3.4 - 3.8	Lipophilic; suggests high membrane permeability but potential solubility issues in aqueous media.[1][2]

Elemental Composition Analysis[1][2]

- Carbon (C): 85.69%[1][2]
- Hydrogen (H): 6.16%[1][2]
- Oxygen (O): 8.15%[1][2]

Scientific Insight: The absence of heteroatoms other than oxygen simplifies the mass spectral fragmentation pattern, typically showing a strong molecular ion and a characteristic loss of the formyl radical (M-29) or CO (M-28).[1][2]

Part 2: Synthetic Architecture (Suzuki-Miyaura Protocol)[1][2]

The most robust route to **3-(2-Methylphenyl)benzaldehyde** is the Suzuki-Miyaura cross-coupling reaction.[1][2] This method is preferred over Grignard couplings due to its tolerance of the aldehyde functional group, eliminating the need for protecting group chemistry.[1]

Retrosynthetic Logic

To synthesize the target, we disconnect at the biaryl bond.[1]

- Partner A (Electrophile): 3-Bromobenzaldehyde (commercially available, stable).[1][2]
- Partner B (Nucleophile): 2-Methylphenylboronic acid (ortho-tolylboronic acid).[1][2]

Experimental Protocol: Pd-Catalyzed Cross-Coupling

- Scale: 1.0 mmol
- Catalyst: Pd(dppf)Cl₂[1][2][5]·DCM (Chosen for resistance to oxidation and efficiency with sterically hindered ortho-substituents).[1][2]
- Solvent System: 1,4-Dioxane : Water (4:[1][2]1) (Promotes solubility of the inorganic base).[1][2]

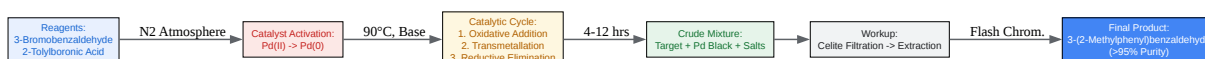
Step-by-Step Methodology:

- Inertion: Charge a reaction vial with 3-bromobenzaldehyde (1.0 eq), 2-methylphenylboronic acid (1.2 eq), and K₂CO₃ (2.0 eq). Evacuate and backfill with Nitrogen (3 cycles).[1][2]
- Solvation: Add degassed 1,4-Dioxane/Water mixture (0.2 M concentration relative to bromide).
- Catalysis: Add Pd(dppf)Cl₂ (3-5 mol%) under positive nitrogen flow.
- Reaction: Seal and heat to 90°C for 4-12 hours. Monitor via TLC (Hexane:EtOAc 8:2) or LC-MS.[1][2]

- Workup: Cool to RT. Filter through a Celite pad to remove Palladium black.[1][2] Dilute with EtOAc, wash with brine, dry over MgSO_4 , and concentrate.
- Purification: Flash column chromatography (SiO_2).[1][2]

Workflow Visualization

The following diagram outlines the catalytic cycle and operational workflow.



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Figure 1: Operational workflow for the Suzuki-Miyaura synthesis of the target biphenyl aldehyde.

Part 3: Structural Characterization & Validation[2]

Validating the structure requires distinguishing it from its isomers (e.g., the 4-phenyl or 2-phenyl variants).[1][2]

NMR Diagnostic Criteria

- ^1H NMR (Chloroform- d):
 - Aldehyde Proton ($-\text{CHO}$): Singlet at ~ 10.0 ppm.[1][2] This confirms the oxidation state is preserved.[1][2]
 - Methyl Group ($-\text{CH}_3$): Singlet at ~ 2.3 ppm.[1][2]
 - Aromatic Region: The key is the splitting pattern of the ring bearing the aldehyde.[1]
 - H2 (between CHO and Biaryl bond): Appears as a narrow triplet or doublet of doublets (meta-coupling) at ~ 8.0 ppm.[1][2] This proton is deshielded by the carbonyl and the aromatic ring current.[1][2]

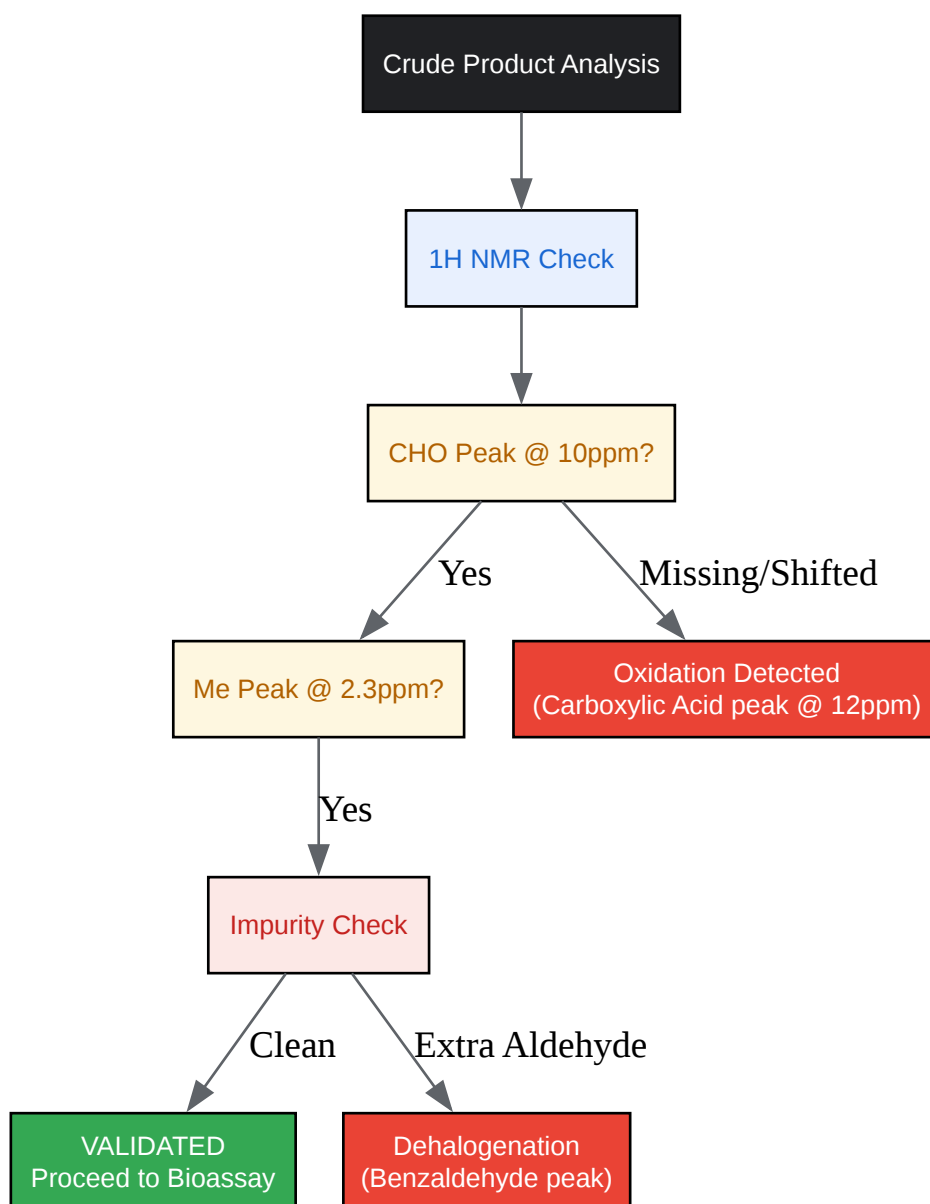
- H4/H6: Doublets/multiplets at 7.5–7.9 ppm.
- H5: Triplet at ~7.6 ppm.

Mass Spectrometry (MS)[1][2]

- Ionization: ESI (Positive mode) often shows weak $[M+H]^+$ for aldehydes.[1][2] APCI or GC-MS (EI) is preferred.[1][2]
- Fragmentation (EI): Look for the molecular ion (m/z 196) and the tropylium-like ion formed after CO loss.[1][2]

Quality Control Decision Tree

Use this logic to troubleshoot synthesis outcomes.



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Figure 2: Analytical decision matrix for validating synthetic success.

Part 4: Applications in Drug Discovery

Pharmacophore Utility

The **3-(2-Methylphenyl)benzaldehyde** structure serves as a biaryl scaffold.[1][2][6]

- Conformational Restriction: The ortho-methyl group introduces steric clash (atropisomerism potential), twisting the two phenyl rings out of planarity.[1][2] This non-planar geometry is

crucial for fitting into hydrophobic pockets of enzymes like kinases or GPCRs without incurring high entropic penalties.[1][2]

- Linker Capability: The aldehyde is a "warhead" or "handle."[1][2] It can be:
 - Reduced to a benzyl alcohol (H-bond donor).[1][2]
 - Oxidized to a benzoic acid (ionic interaction).[1][2]
 - Converted via Reductive Amination to a benzyl amine (cationic interaction).[1][2]

Metabolic Considerations (Aldehyde Oxidase)

Researchers must be aware that cytosolic Aldehyde Oxidase (AOX1) rapidly metabolizes aromatic aldehydes into carboxylic acids.[1][2]

- Implication: If used as a drug lead, the aldehyde moiety is likely a pro-drug or a metabolic liability.[1]
- Strategy: Block metabolism by converting the aldehyde to a bioisostere (e.g., oxadiazole) or sterically shielding it.[1]

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